

Proper Disposal Procedures: 4-Fluoro-5-hydroxyquinoline[1]

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Compound of Interest

Compound Name: 4-Fluoro-5-hydroxyquinoline

Cat. No.: B11922153

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CAS Number: 1261625-23-3 Formula: C

H

FNO Synonyms: 4-Fluoro-5-quinolinol[1]

Part 1: Executive Safety Summary

Immediate Action Required: Treat this compound as a halogenated organic hazard. While specific GHS data for this isomer is limited, structural analogs (e.g., 4-Fluoro-8-hydroxyquinoline) exhibit acute toxicity (H302) and severe irritation (H315, H319, H335).

Core Disposal Directive:

- Do NOT dispose of down the drain (sewer).[2]
- Do NOT mix with non-halogenated solvents (increases disposal cost and complexity).
- MUST be incinerated at a facility equipped with flue gas scrubbing to neutralize Hydrogen Fluoride (HF) gas generated during combustion.

Chemical Hazard Profile

Property	Specification	Operational Implication
Physical State	Solid (Powder)	Dust generation risk; requires N95/P100 respiratory protection.
Reactivity	Amphoteric / Weak Acid	Incompatible with strong oxidizers and strong bases.
Combustion Byproducts	HF, NO , CO, CO	Critical: Thermal decomposition releases corrosive Hydrogen Fluoride gas.
Water Solubility	Low / Insoluble	Aqueous decontamination requires organic co-solvents or pH adjustment.

Part 2: Pre-Disposal Preparation & Segregation

Effective disposal begins at the bench. Segregating waste streams prevents dangerous cross-reactions and ensures regulatory compliance (RCRA).

Waste Stream Segregation Logic

You must separate **4-Fluoro-5-hydroxyquinoline** waste from general organic waste due to its fluorine content.

- Solid Waste: Contaminated gloves, paper towels, and pure solid substance.
- Liquid Waste (Halogenated): Mother liquors or solutions containing the compound (e.g., dissolved in DCM, Chloroform, or DMSO).
- Wash Waters: Aqueous rinses from glassware.

Container Selection & Labeling

- Solid Waste: Use a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but poses a breakage risk.
- Liquid Waste: Use amber glass or HDPE bottles. Do not use metal containers if the solution is acidic, as HF generation (if decomposition occurs) will corrode metal.
- Labeling:
 - Primary Label: "HAZARDOUS WASTE - HALOGENATED ORGANIC."
 - Constituents: Clearly list "**4-Fluoro-5-hydroxyquinoline**" and the solvent used (e.g., "Dichloromethane").
 - Hazard Checkbox: Mark "Toxic" and "Irritant."

Part 3: Step-by-Step Disposal Protocols

Protocol A: Solid Substance Disposal

Scenario: Expired reagent or contaminated solid debris.

- PPE Donning: Wear nitrile gloves (double-gloved recommended), safety goggles, and a lab coat. Use a fume hood to minimize dust inhalation.
- Containment: Transfer the solid material into a dedicated Halogenated Solid Waste container.
- Debris Management: Any spatula, weigh boat, or paper towel used must also go into this container.
- Sealing: Cap the container tightly. Wipe the exterior with a damp paper towel (solvent-dampened if necessary) to remove dust residues. Place this wipe inside the container before final sealing.
- Logistics: Move to the satellite accumulation area. Request pickup for "High-Temperature Incineration."

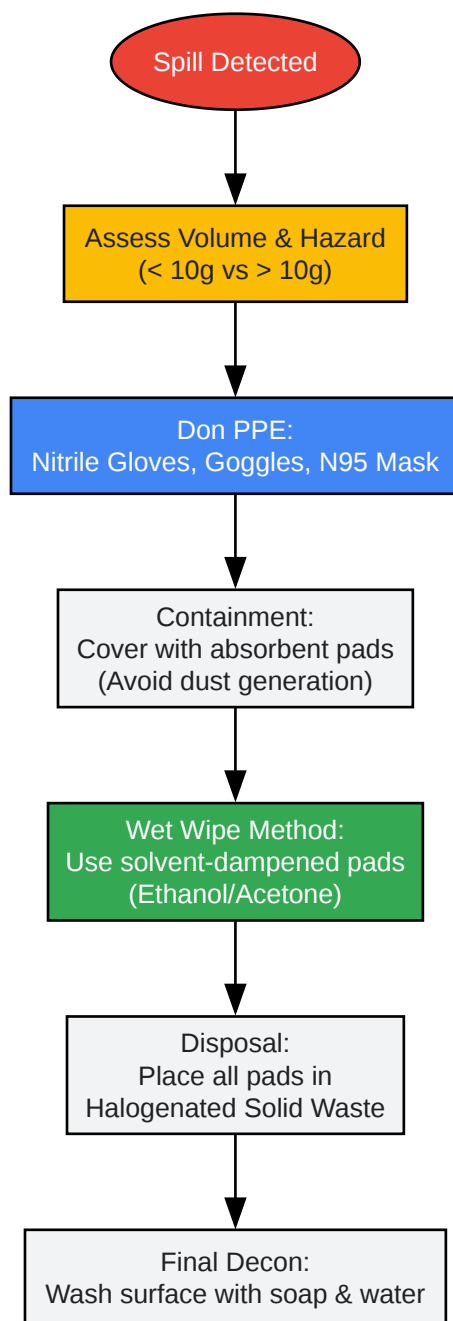
Protocol B: Liquid Waste (Solutions)

Scenario: Reaction mixtures or mother liquors.

- Solvent Compatibility Check: Ensure the solvent is compatible with the waste container (HDPE or Glass).
- Transfer: Pour the solution into the Halogenated Solvent Waste carboy.
 - Why? Even if the solvent is non-halogenated (e.g., Methanol), the presence of the fluorinated solute classifies the entire mixture as halogenated waste for disposal purposes.
- Rinsing: Rinse the original vessel with a small volume of compatible solvent (e.g., Acetone or DCM) and add this rinse to the waste carboy.
- No Aqueous Mixing: Do not pour aqueous buffers into this organic waste container unless specifically authorized by your EHS officer, as phase separation can complicate incineration.

Protocol C: Spill Response Workflow

Scenario: Accidental release of powder on the benchtop.



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Figure 1: Immediate response workflow for solid spills of **4-Fluoro-5-hydroxyquinoline**.

Part 4: Technical Rationale & Causality

Why Incineration with Scrubbing?

Standard incineration is insufficient. When **4-Fluoro-5-hydroxyquinoline** (C

H

FNO) burns, the fluorine atom is released as Hydrogen Fluoride (HF).

- Mechanism:
- Risk: HF is highly corrosive to incinerator linings and toxic if released into the atmosphere.
- Solution: Licensed facilities use alkaline scrubbers (e.g., Calcium Hydroxide) to capture HF as Calcium Fluoride (CaF₂), a stable solid.

Why Avoid Bleach/Oxidizers?

While bleach is a common decontaminant for biologicals, it should be avoided for this chemical.

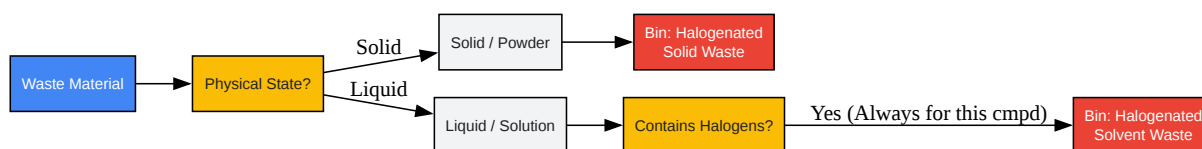
- Risk: Strong oxidation of hydroxyquinolines can be exothermic and may generate complex chlorinated/fluorinated byproducts that are more toxic or reactive than the parent compound.
- Protocol: Use simple solvent dissolution (Ethanol/Acetone) for cleaning, followed by soap and water.

Part 5: Regulatory Compliance (RCRA Context)

In the United States, this compound falls under RCRA (Resource Conservation and Recovery Act) guidelines.

- Waste Code: While not explicitly listed as a "U" or "P" listed waste by specific name, it defaults to D001 (Ignitable) if in flammable solvent, or must be characterized as Halogenated Organic Waste due to the fluorine substituent.
- Generator Status: You must track the weight of this waste. If you generate >1 kg of acutely hazardous waste (or >100 kg of non-acute hazardous waste) per month, your facility's generator status may change.

Disposal Decision Matrix



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Figure 2: Decision matrix for categorizing waste streams containing **4-Fluoro-5-hydroxyquinoline**.

References

- PubChem. (n.d.). Compound Summary: 4-Hydroxyquinoline.[3][4][5] National Library of Medicine. Retrieved from [\[Link\]](#)

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